

Application Notes and Protocols for In Vivo Mouse Studies with KAR425

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Compound of Interest

Compound Name: KAR425

Cat. No.: B13433815

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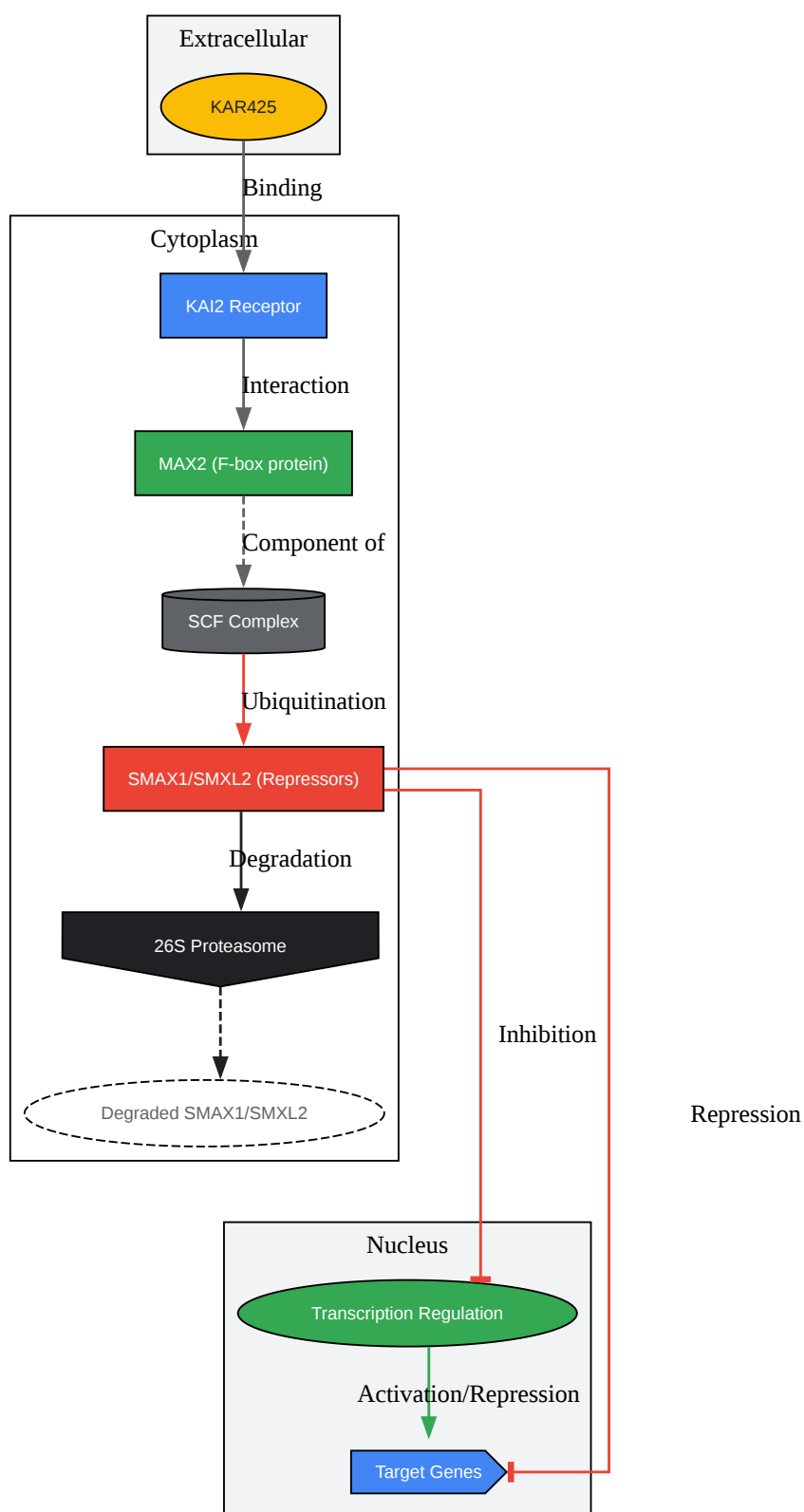
Disclaimer: As of the latest literature review, specific data regarding the in vivo dosage and administration of **KAR425** in mouse models is not publicly available. The following application notes and protocols are based on the general understanding of Karrikin (KAR) signaling and standardized methodologies for in vivo mouse studies. Researchers should conduct preliminary dose-finding and toxicity studies to determine the optimal and safe dosage of **KAR425** for their specific experimental context.

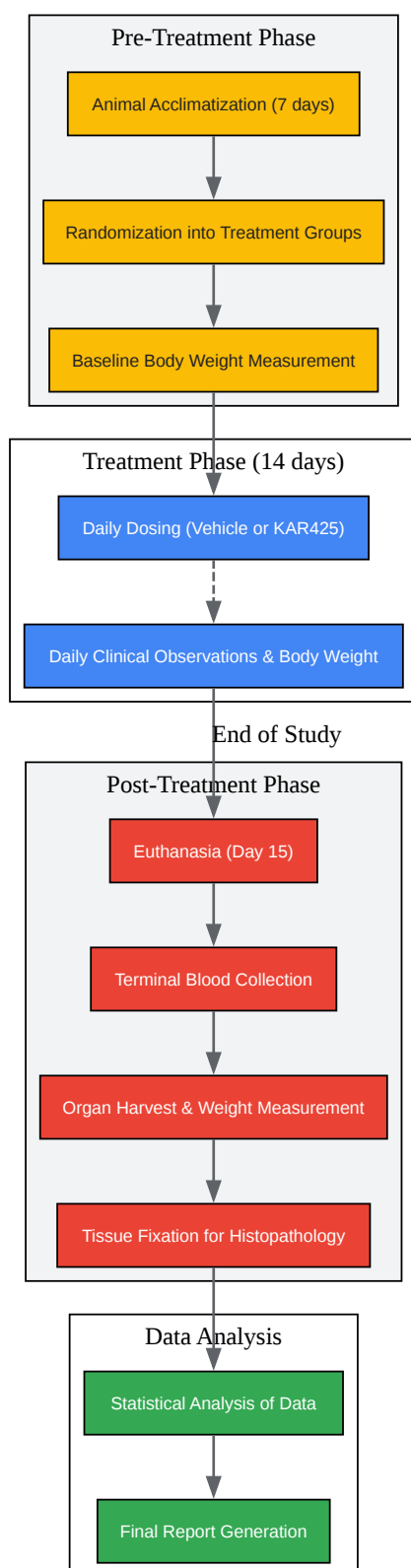
Introduction to KAR425 and Karrikin Signaling

Karrikins (KARs) are a class of butenolide compounds found in the smoke of burning vegetation that regulate various aspects of plant development.^{[1][2]} **KAR425** is presumed to be a specific synthetic analog belonging to this class, designed for investigational purposes. The biological effects of Karrikins in mammalian systems are not well-characterized, necessitating careful in vivo evaluation.

The canonical Karrikin signaling pathway in plants involves the α/β -hydrolase receptor KARRIKIN INSENSITIVE 2 (KAI2).^{[1][3][4]} Upon binding of a Karrikin, KAI2 interacts with the F-box protein MORE AXILLARY GROWTH 2 (MAX2), which is part of an SCF E3 ubiquitin ligase complex.^{[4][5]} This complex then targets the transcriptional repressors SUPPRESSOR OF MAX2 1 (SMAX1) and SMAX1-LIKE 2 (SMXL2) for ubiquitination and subsequent degradation by the 26S proteasome.^{[2][4]} The degradation of these repressors leads to the transcriptional regulation of downstream target genes.^[4]

Karrikin Signaling Pathway





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